

Application Notes and Protocols for 3,4-Dichloro-2-iodophenol

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Compound of Interest

Compound Name: 3,4-Dichloro-2-iodophenol

Cat. No.: B15373386

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **3,4-Dichloro-2-iodophenol**. The information herein is compiled from safety data sheets (SDS) of structurally similar compounds due to the limited availability of data for this specific chemical. Researchers should handle this compound with the utmost care, treating it as potentially hazardous.

Physicochemical and Toxicological Data

Quantitative data for **3,4-Dichloro-2-iodophenol** is not readily available. The following table summarizes data from structurally related compounds to provide an estimated profile.

Property	2,4-Dichloro-6-iodophenol	4-Chloro-2-iodophenol	3,4-Dichlorophenol	2,4-Dichlorophenol
Molecular Formula	C6H3Cl2IO[1]	C6H4ClIO[2][3]	C6H4Cl2O[4]	C6H4Cl2O[5]
Molecular Weight	288.89 g/mol [1]	254.45 g/mol [3]	163.00 g/mol [4]	163.00 g/mol [5]
Appearance	Not specified	Not specified	Needles or light brown and yellow crystals[4]	White solid[5]
Melting Point	Not specified	Not specified	Not specified	43.2 °C[5]
Boiling Point	Not specified	Not specified	Not specified	210 °C[5]
Solubility in Water	Not specified	Not specified	Not specified	50 g/L[5]
Oral LD50 (rat)	Not specified	Not specified	Not specified	580 mg/kg[5]

Hazard Identification and Safety Precautions

Based on data from similar halogenated phenols, **3,4-Dichloro-2-iodophenol** is expected to be a hazardous substance.

Potential Hazards:

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.[4][6]
- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[2][6]
- Eye Damage/Irritation: Causes serious eye damage.[2][6]
- Carcinogenicity: Suspected of causing cancer.[6]
- Environmental Hazards: Toxic to aquatic life with long-lasting effects.[6]

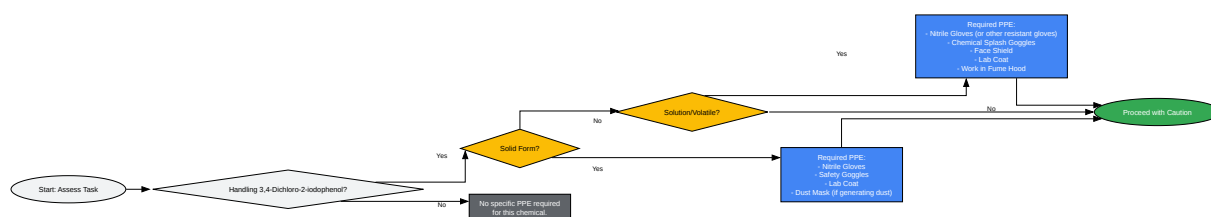
Precautionary Statements:[6][7][8]

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only outdoors or in a well-ventilated area.
- Do not breathe dust.

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this chemical. The following diagram outlines the logic for selecting appropriate PPE.



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Caption: PPE Selection Workflow for Handling **3,4-Dichloro-2-iodophenol**.

3.2. Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.^{[7][8]}
 - Work in a well-ventilated area, preferably a chemical fume hood.^{[6][7]}
 - Have appropriate spill cleanup materials available.
- Dispensing:
 - When handling the solid, avoid generating dust.^{[6][9]}
 - Use a spatula or other appropriate tool for transferring the solid.

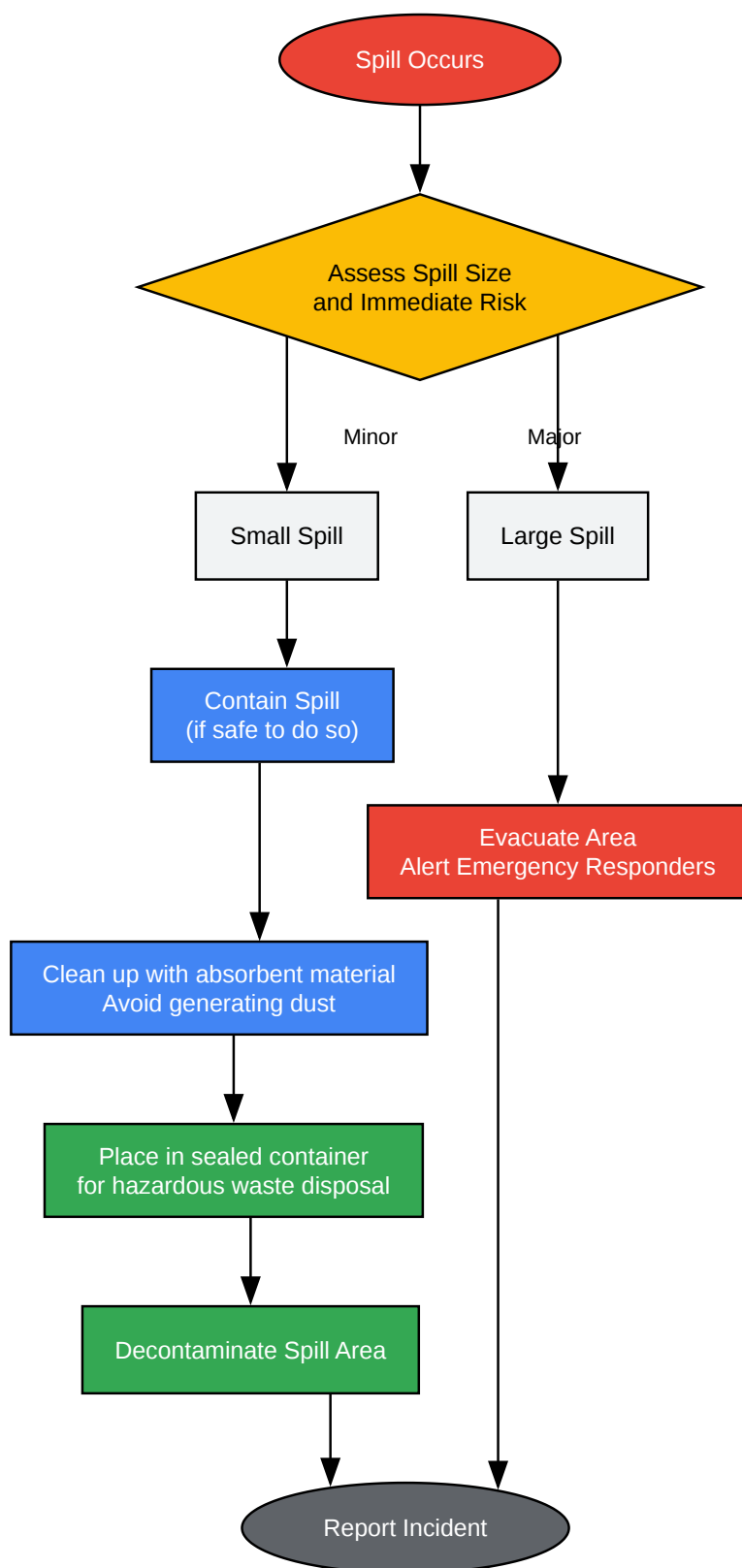
- If working with a solution, use a syringe or pipette with appropriate precautions to avoid splashes.
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)[\[7\]](#)
 - Decontaminate all work surfaces.
 - Remove and properly dispose of or decontaminate protective clothing.[\[6\]](#)

3.3. Storage Protocol

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Keep locked up and in an area accessible only to authorized personnel.[\[6\]](#)
- Store away from incompatible materials such as strong bases, acid anhydrides, and acid chlorides.[\[7\]](#)[\[8\]](#)
- Some related compounds are light and air-sensitive, so storage in a dark, inert atmosphere is recommended.[\[2\]](#) Consider storing under argon or nitrogen.
- For some similar compounds, refrigerated storage (2-8 °C) is recommended.[\[2\]](#)

3.4. Spill Response Protocol

In the event of a spill, follow the workflow outlined below.



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Caption: Spill Response Workflow for **3,4-Dichloro-2-iodophenol**.

3.5. First Aid Measures^{[6][7][8]}

- General Advice: Show the safety data sheet to the doctor in attendance. Immediate medical attention is required.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Call a physician immediately.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

3.6. Disposal

- Dispose of contents/container to an approved waste disposal plant.^{[6][7]} Follow all federal, state, and local regulations.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides and hydrogen iodide.^{[7][8]}
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.^{[7][8]}

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